

Commercial Sourcing and Technical Guide for Dichloronitro-Substituted Benzotrifluorides

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Compound of Interest

Compound Name: *2,3-Dichloro-4-nitrobenzodifluoride*

Cat. No.: *B1410814*

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the commercial availability and technical specifications of dichloronitro-substituted benzotrifluorides, compounds of significant interest in pharmaceutical and agrochemical research. Initial inquiries for "**2,3-Dichloro-4-nitrobenzodifluoride**" did not yield a commercially available product under that specific nomenclature. It is likely that this name is either non-standard or refers to a compound not in common commercial production. However, a range of structurally related and commercially available compounds, specifically dichloronitro-substituted benzotrifluorides, serve similar research and development purposes. This guide focuses on these viable alternatives.

The most prominent and well-documented of these alternatives is 2,4-Dichloro-3,5-dinitrobenzotrifluoride. Other relevant and commercially available compounds include 2,4-Dichloro-3-nitrobenzotrifluoride and 2,3-Dichloro-5-nitro-benzotrifluoride. These compounds are valuable as building blocks in organic synthesis due to their reactive functional groups, which allow for the construction of more complex molecules.[\[1\]](#)[\[2\]](#)

Commercial Suppliers

A number of chemical suppliers offer these compounds. The following table summarizes a selection of vendors for the most prominent alternative, 2,4-Dichloro-3,5-dinitrobenzotrifluoride, and related structures.

Supplier	Compound Name	CAS Number	Notes
Sigma-Aldrich	3-Nitrobenzotrifluoride	98-46-4	Parent compound, 97% purity. [3]
Santa Cruz Biotechnology	2,4-Dichloro-3-nitrobenzotrifluoride	203915-49-5	Offered for proteomics research applications. [4]
Anax Laboratories	2,4-Dichloro-3-nitrobenzotrifluoride	203915-49-5	Purity >98%. [5]
JHECHEM CO LTD	2,4-Dichloro-3-nitrobenzotrifluoride	203915-49-5	Manufactured in China. [6]
Tokyo Chemical Industry (TCI)	2,4-Dichloro-3,5-dinitrobenzotrifluoride	29091-09-6	Also known as 2,4-Dichloro-1,3-dinitro-5-(trifluoromethyl)benzene.
Fisher Scientific	2,4-Dichloro-3,5-dinitrobenzotrifluoride	29091-09-6	Laboratory chemicals. [7]
Jiangsu Dahua Chemical Industrial Co., Ltd.	2,4-Dichloro-3,5-dinitrobenzotrifluoride	29091-09-6	Chinese manufacturer. [8]
NINGBO INNO PHARMCHEM CO.,LTD.	2,3-Dichloro-5-nitrobenzotrifluoride	400-65-7	Purity of 97%. [1]
ChemicalBook	2,4-Dichloro-3,5-dinitrobenzotrifluoride	29091-09-6	For R&D use. [9]
ECHEMI	2,4-Dichloro-3,5-dinitrobenzotrifluoride	29091-09-6	Provides safety data sheets. [10]

Quantitative Data

The physical and chemical properties of these compounds are crucial for their application in experimental settings. The following tables summarize key quantitative data for the identified

alternatives.

Table 1: Physicochemical Properties of 2,4-Dichloro-3,5-dinitrobenzotrifluoride (CAS: 29091-09-6)

Property	Value	Source
Molecular Formula	$C_7HCl_2F_3N_2O_4$	[11]
Molecular Weight	305.00 g/mol	[8]
Appearance	Light yellow needle-like crystal or solid	[9] [12]
Melting Point	76-78 °C	[8] [13]
Boiling Point	291-294 °C	[8] [13]
Flash Point	>110 °C	[8] [13]
Density	1.788 g/cm ³	[8] [9]
Solubility	Insoluble in water; Soluble in Chloroform (Slightly), Methanol (Slightly), hot ethanol, benzene, toluene, acetone.	[9] [12]
Vapor Pressure	0.001 mm Hg at 25 °C	[9]

Table 2: Physicochemical Properties of 2,4-Dichloro-3-nitrobenzotrifluoride (CAS: 203915-49-5)

Property	Value	Source
Molecular Formula	C ₇ H ₂ Cl ₂ F ₃ NO ₂	[4][6]
Molecular Weight	260.00 g/mol	[4][6]
Boiling Point	267.5 °C at 760 mmHg	[6]
Flash Point	115.6 °C	[6]
Density	1.638 g/cm ³	[6]
Refractive Index	1.511	[6]
Vapor Pressure	0.0134 mmHg at 25°C	[6]

Table 3: Physicochemical Properties of 2,4-Dichloro-5-nitrobenzotrifluoride (CAS: 400-70-4)

Property	Value	Source
Molecular Formula	C ₇ H ₂ Cl ₂ F ₃ NO ₂	[14]
Molecular Weight	259.99 g/mol	[14]
XLogP3	3.9	[14]

Experimental Protocols

Synthesis of 2,4-Dichloro-3,5-dinitrobenzotrifluoride

A common synthetic route to 2,4-Dichloro-3,5-dinitrobenzotrifluoride involves the nitration of 2,4-dichlorobenzotrifluoride. A patented method describes the following steps:

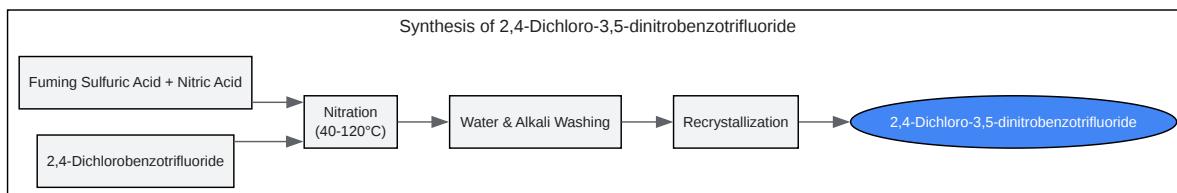
- Nitration: 2,4-dichlorobenzotrifluoride is added dropwise to a mixture of fuming sulfuric acid and nitric acid in a nitration reactor. The temperature is initially controlled at 40-45°C.[12]
- Heating Reaction: The temperature is gradually increased to 120°C over several hours and held for a period to ensure the reaction goes to completion. The endpoint is determined by sampling and analysis, with a mononitrate content of less than 1% being the target.[12]

- Washing: The reaction mixture is then transferred to a water washing kettle.[12]
- Alkali Washing and Recrystallization: The material is subsequently washed with an alkaline solution and then recrystallized to purify the final product.[12]
- Isolation: The crystallized product is discharged, centrifuged, and granulated.[12]

A "clean preparation method" has also been described, which involves a two-step nitration process and recycling of the waste acid to improve efficiency and reduce environmental impact. [15]

Mandatory Visualizations

Synthesis Workflow of 2,4-Dichloro-3,5-dinitrobenzotrifluoride

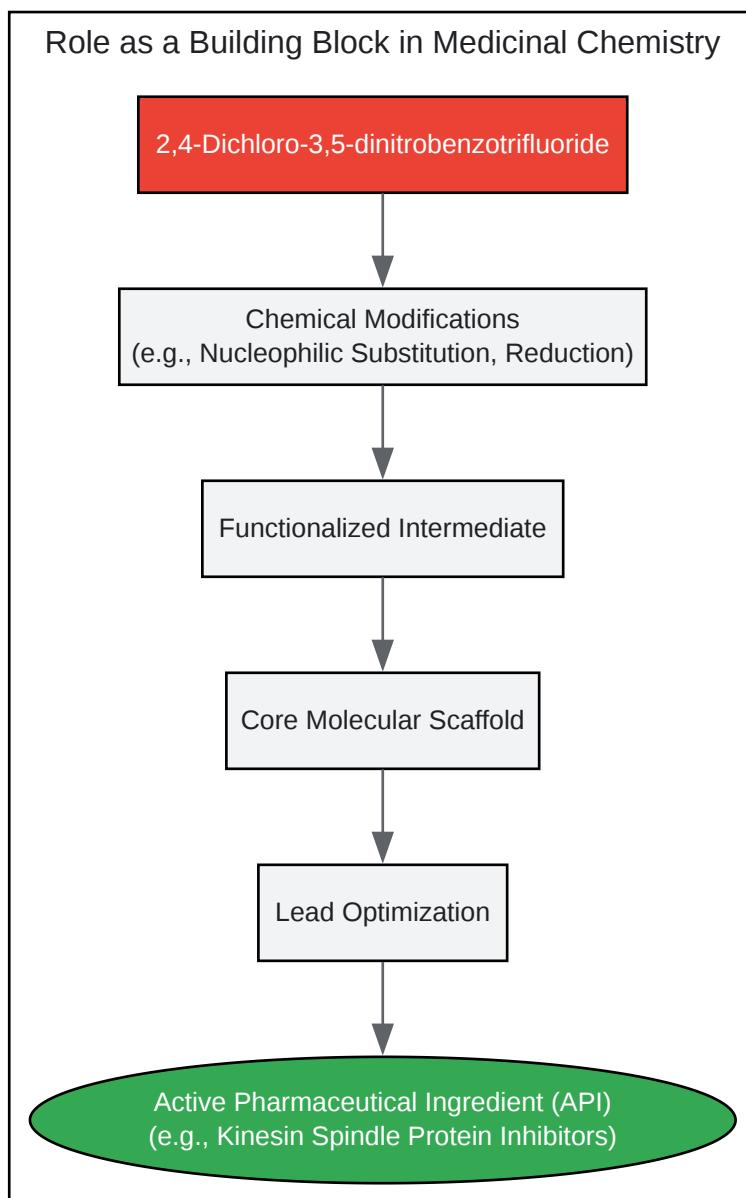


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Caption: Synthesis workflow for 2,4-Dichloro-3,5-dinitrobenzotrifluoride.

Application in Drug Development

The dichloronitro-substituted benzotrifluorides are valuable intermediates in the synthesis of pharmaceuticals. Their utility stems from the ability to selectively modify the functional groups on the aromatic ring.



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Caption: Application as a building block in drug development.

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